

Synthesis Protocol for N-acetyl-L-isoleucine methyl ester

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Compound of Interest

Compound Name: AC-Ile-ome

Cat. No.: B556389

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Application Note

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-acetyl-L-isoleucine methyl ester is a derivative of the essential amino acid L-isoleucine, often utilized in the fields of biochemistry, pharmaceutical development, and peptide synthesis. The N-acetylation and C-terminal esterification of amino acids can enhance their solubility in organic solvents, improve their stability, and facilitate their use as building blocks in the synthesis of more complex molecules such as peptides and other bioactive compounds. This document provides a detailed, two-step protocol for the synthesis of N-acetyl-L-isoleucine methyl ester, commencing with the esterification of L-isoleucine to its methyl ester hydrochloride, followed by the N-acetylation of the amino group.

Quantitative Data Summary

The following table summarizes the key reactants and expected products for the two-step synthesis of N-acetyl-L-isoleucine methyl ester.

Step	Reaction	Starting Material	Product	Reagents	Solvent	Typical Yield (%)	Purity (%)
1	Esterification	L-Isoleucine	L-Isoleucine methyl ester hydrochloride	Thionyl chloride (SOCl ₂)	Methanol	>95	>98
2	N-Acetylation	L-Isoleucine methyl ester hydrochloride	N-acetyl-L-Isoleucine methyl ester	Acetic anhydride, Triethylamine (TEA)	Dichloromethane (DCM)	>90	>98

Table 1: Summary of Quantitative Data for the Synthesis of N-acetyl-L-isoleucine methyl ester.

Physicochemical Properties

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)
L-Isoleucine	C ₆ H ₁₃ NO ₂	131.17	284 (decomposes)[1]
L-Isoleucine methyl ester hydrochloride	C ₇ H ₁₆ ClNO ₂	181.66	98-100[2]
N-acetyl-L-isoleucine	C ₈ H ₁₅ NO ₃	173.21	Not specified
N-acetyl-L-isoleucine methyl ester	C ₉ H ₁₇ NO ₃	187.24	Not specified

Table 2: Physicochemical Properties of Key Compounds.

Experimental Protocols

Step 1: Synthesis of L-Isoleucine Methyl Ester Hydrochloride

This procedure follows a general method for the esterification of amino acids using thionyl chloride in methanol.

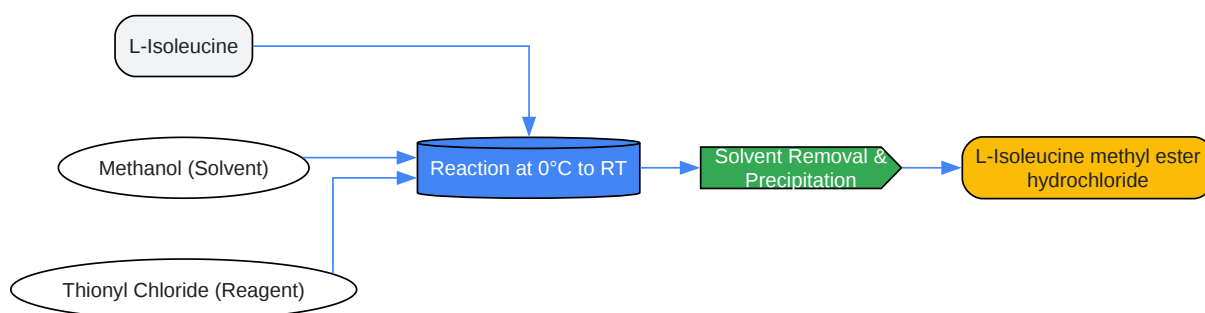
Materials:

- L-Isoleucine
- Methanol (anhydrous)
- Thionyl chloride (SOCl_2)
- Diethyl ether
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Rotary evaporator

Procedure:

- In a clean, dry round-bottom flask, suspend L-isoleucine (1.0 eq) in anhydrous methanol.
- Cool the suspension in an ice bath with stirring.
- Slowly add thionyl chloride (1.2 eq) dropwise to the cooled suspension. Caution: This reaction is exothermic and releases HCl gas. Perform in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Continue stirring at room temperature for 4-6 hours, or until the reaction is complete (monitored by TLC).

- Remove the solvent under reduced pressure using a rotary evaporator.
- Add diethyl ether to the residue to precipitate the product.
- Collect the white crystalline solid by filtration, wash with diethyl ether, and dry under vacuum to yield L-isoleucine methyl ester hydrochloride.[3]



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Caption: Workflow for the synthesis of L-Isoleucine methyl ester hydrochloride.

Step 2: Synthesis of N-acetyl-L-isoleucine methyl ester

This procedure details the N-acetylation of the previously synthesized amino acid ester.

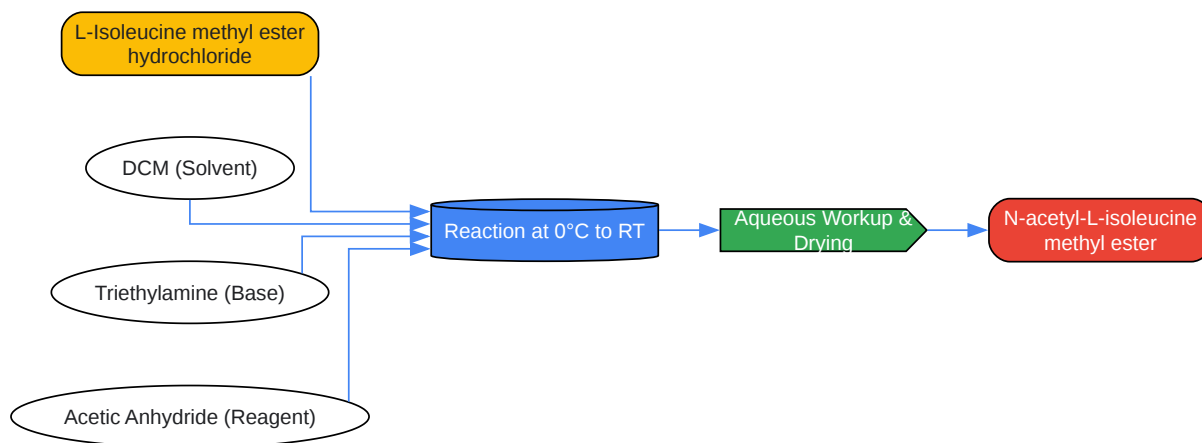
Materials:

- L-Isoleucine methyl ester hydrochloride
- Dichloromethane (DCM, anhydrous)
- Triethylamine (TEA)
- Acetic anhydride
- Saturated sodium bicarbonate solution

- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve L-isoleucine methyl ester hydrochloride (1.0 eq) in anhydrous dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath and add triethylamine (2.2 eq) dropwise to neutralize the hydrochloride and act as a base.
- To the stirred solution, add acetic anhydride (1.1 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, or until completion as monitored by TLC.
- Transfer the reaction mixture to a separatory funnel and wash sequentially with saturated sodium bicarbonate solution, water, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield N-acetyl-L-isoleucine methyl ester.
- If necessary, the product can be further purified by column chromatography on silica gel.



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Caption: Workflow for the N-acetylation to yield the final product.

Safety Precautions

- Work in a well-ventilated fume hood, especially when handling thionyl chloride, acetic anhydride, and chlorinated solvents.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Thionyl chloride is corrosive and reacts violently with water. Handle with extreme care.
- Acetic anhydride is corrosive and a lachrymator.
- Triethylamine is flammable and has a strong odor.
- Dichloromethane is a volatile organic solvent. Avoid inhalation and skin contact.

This detailed protocol provides a reliable method for the synthesis of N-acetyl-L-isoleucine methyl ester for research and development purposes. Adherence to standard laboratory safety

procedures is essential.

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References

- 1. webqc.org [webqc.org]
- 2. chembk.com [chembk.com]
- 3. guidechem.com [guidechem.com]
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